

Statistical analysis of data from "2-Undecanone, 3,3-dimethyl-" comparative studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Undecanone, 3,3-dimethyl-

Cat. No.: B15451640

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Comparative Analysis of 2-Undecanone, 3,3-dimethyl-: A Review of Available Data

A comprehensive search for comparative studies, statistical data, and detailed experimental protocols for **2-Undecanone, 3,3-dimethyl-** has yielded limited publicly available information. This guide synthesizes the accessible data and outlines the current landscape of research surrounding this compound.

Physicochemical Properties

2-Undecanone, 3,3-dimethyl- is a chemical compound with the molecular formula C₁₃H₂₆O. It is also known by other names such as 3,3-Dimethyl-2-undecanone. The following table summarizes its basic physicochemical properties.

Property	Value
Molecular Weight	198.35 g/mol
Molecular Formula	C ₁₃ H ₂₆ O
CAS Number	55955-54-9
Boiling Point	234.3 °C (predicted)
Density	0.8 g/cm ³ (predicted)

Biological Activity and Signaling Pathways

Currently, there is a notable absence of published research detailing the specific biological activities or signaling pathway interactions of **2-Undecanone, 3,3-dimethyl-**. The scientific literature readily accessible through broad searches does not contain studies that would allow for a comparative analysis of its efficacy or mechanism of action against other compounds.

Experimental Protocols

Detailed experimental protocols for key experiments involving **2-Undecanone, 3,3-dimethyl-** are not available in the public domain. To conduct future research, investigators would likely need to adapt general protocols for similar ketones or long-chain aliphatic compounds. A generalized workflow for investigating the potential biological effects of a novel compound like **2-Undecanone, 3,3-dimethyl-** is proposed below.

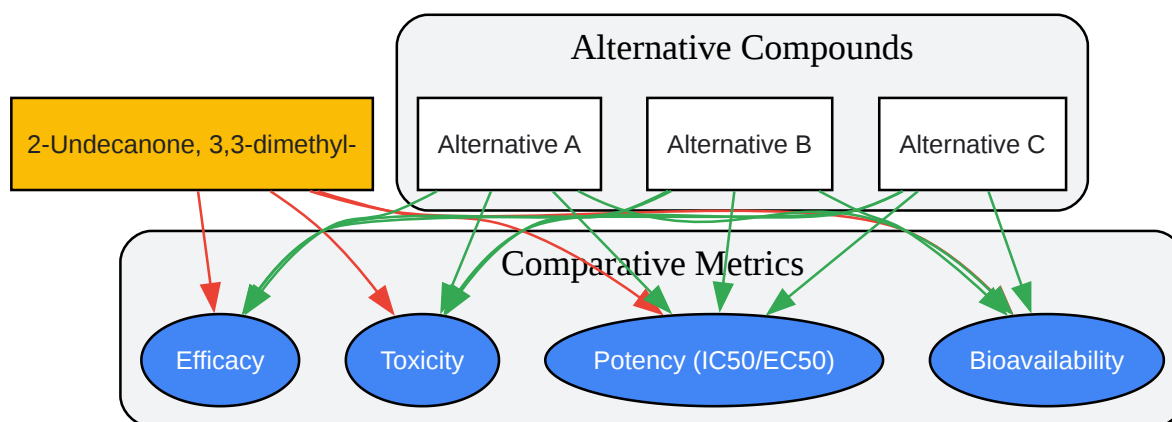


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Figure 1: A generalized experimental workflow for the characterization of a novel chemical compound.

Logical Relationship for Future Comparative Studies

Should data become available, a structured approach would be necessary to compare **2-Undecanone, 3,3-dimethyl-** to other relevant compounds. The following diagram illustrates a logical framework for such a comparative analysis.



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*Figure 2: Logical framework for comparative analysis of **2-Undecanone, 3,3-dimethyl-** against alternative compounds.*

Conclusion:

The current body of scientific literature lacks the necessary data to perform a robust statistical and comparative analysis of **2-Undecanone, 3,3-dimethyl-**. The information presented here is based on predictive models and generalized scientific workflows. Further experimental investigation is required to elucidate the biological and chemical properties of this compound, which would then enable direct comparisons with other substances. Researchers interested in this compound should consider the outlined experimental workflow as a starting point for their investigations.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com